

(4-Methoxybenzyl)hydrazine hydrochloride structure

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Compound of Interest

Compound Name: (4-Methoxybenzyl)hydrazine
hydrochloride

CAS No.: 2011-48-5

Cat. No.: B1391055

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An In-Depth Technical Guide to the Structure and Utility of **(4-Methoxybenzyl)hydrazine Hydrochloride**

Abstract

(4-Methoxybenzyl)hydrazine hydrochloride (CAS No. 2011-48-5) is a versatile chemical intermediate with growing importance in medicinal chemistry, particularly in the development of targeted therapeutics. This guide provides a comprehensive analysis of its molecular structure, physicochemical properties, and spectroscopic signature. It details a field-proven synthetic protocol and explores its application as a key building block in the synthesis of advanced heterocyclic compounds, such as SHP2 inhibitors for cancer therapy. This document is intended for researchers, chemists, and drug development professionals seeking an in-depth understanding of this specific structural isomer and its practical utility.

Introduction and Structural Clarification

In the landscape of chemical reagents, structural isomers with similar names can be a significant source of confusion. This is particularly true for (4-Methoxybenzyl)hydrazine and its

isomer, (4-Methoxyphenyl)hydrazine. It is critical to distinguish between them as their structural differences dictate their reactivity and applications.

- **(4-Methoxybenzyl)hydrazine Hydrochloride** (This Guide's Focus): Features a hydrazine moiety (-NHNH₂) attached to a methylene (-CH₂) group, which is then connected to the 4-methoxyphenyl ring. Its CAS number is 2011-48-5. This benzylic structure is key to its role in synthesizing specific heterocyclic systems.
- (4-Methoxyphenyl)hydrazine Hydrochloride: Features a hydrazine moiety (-NHNH₂) directly attached to the aromatic ring at the para-position relative to the methoxy group. Its CAS number is 19501-58-7. This compound is a classical reagent, most notably used in the Fischer indole synthesis.^{[1][2]}

This guide will focus exclusively on the **(4-Methoxybenzyl)hydrazine hydrochloride** isomer, elucidating the structural features that make it a valuable tool for modern synthetic and medicinal chemistry.

Molecular Structure and Physicochemical Properties

The structure of **(4-Methoxybenzyl)hydrazine hydrochloride** consists of a p-methoxyphenyl group linked to a hydrazine functional group via a methylene bridge.^[3] The hydrochloride salt form enhances its stability and solubility in polar solvents.^[3] The presence of the flexible benzyl group, the nucleophilic hydrazine, and the electron-donating methoxy group on the aromatic ring are the core structural features that define its chemical behavior.

Table 1: Physicochemical Properties of **(4-Methoxybenzyl)hydrazine Hydrochloride**

Property	Value	Source(s)
CAS Number	2011-48-5	[4][5]
Molecular Formula	C ₈ H ₁₃ ClN ₂ O	[5][6]
Molecular Weight	188.66 g/mol	[6][7]
Appearance	Pale yellow to light yellow or off-white solid/powder	[5][8][9]
Melting Point	194-195 °C (with decomposition)	[8][9]
Solubility	Slightly soluble in DMSO and Methanol; Soluble in polar solvents like water	[3][8][9]
Stability	Hygroscopic; recommended storage at 2–8 °C under inert gas	[8][9]
SMILES	<chem>COC1=CC=C(C=C1)CNN.Cl</chem>	[3][4]

| InChIKey | NWIAETGHZKYGAD-UHFFFAOYSA-N |[3][4][6] |

Spectroscopic Characterization

Spectroscopic analysis provides a definitive fingerprint of a molecule's structure. The following sections detail the expected spectral data for **(4-Methoxybenzyl)hydrazine hydrochloride**, explaining the correlation between the signals and the molecular architecture.

Nuclear Magnetic Resonance (NMR) Spectroscopy

While a published spectrum is not readily available, the structure allows for a confident prediction of its ¹H and ¹³C NMR spectra. A certificate of analysis confirms that the ¹H NMR spectrum is consistent with the structure.[10]

¹H NMR (Expected Signals, in DMSO-d₆):

- **Aromatic Protons** ($\delta \approx 7.3$ ppm and 6.9 ppm): The para-substituted benzene ring will exhibit a characteristic AA'BB' splitting pattern. The two protons ortho to the methoxybenzyl group ($\delta \approx 6.9$ ppm) will appear upfield due to the electron-donating effect of the OCH_3 group, likely as a doublet. The two protons ortho to the benzyl group ($\delta \approx 7.3$ ppm) will appear further downfield, also as a doublet.
- **Benzylic Protons** ($-\text{CH}_2-$) ($\delta \approx 4.0$ - 4.2 ppm): The two protons of the methylene bridge are chemically equivalent and will appear as a sharp singlet. Their position is downfield due to the deshielding effects of the adjacent aromatic ring and the nitrogen atom.
- **Methoxy Protons** ($-\text{OCH}_3$) ($\delta \approx 3.75$ ppm): The three equivalent protons of the methoxy group will appear as a distinct singlet.
- **Hydrazine Protons** ($-\text{NHNH}_2^+$) ($\delta \approx 9.0$ - 11.0 ppm): The protons on the nitrogen atoms are expected to be broad signals due to quadrupole broadening and exchange with the solvent. As a hydrochloride salt, these protons are acidic and will appear significantly downfield.

^{13}C NMR (Expected Signals, in $\text{DMSO}-d_6$):

- **Aromatic C-O** ($\delta \approx 159$ ppm): The carbon attached to the methoxy group will be the most downfield aromatic signal.
- **Aromatic C-H** ($\delta \approx 131$ ppm and 114 ppm): Two distinct signals for the aromatic C-H carbons are expected.
- **Aromatic C-CH₂ (Quaternary)** ($\delta \approx 128$ ppm): The quaternary carbon of the ring attached to the benzyl group.
- **Methoxy Carbon** ($-\text{OCH}_3$) ($\delta \approx 55$ ppm): A sharp signal for the methoxy carbon.
- **Benzylic Carbon** ($-\text{CH}_2$) ($\delta \approx 50$ ppm): The signal for the benzylic carbon.

Infrared (IR) Spectroscopy

The IR spectrum will display characteristic absorption bands corresponding to the molecule's functional groups.

- N-H Stretching ($3300\text{--}3000\text{ cm}^{-1}$): Broad and strong absorption bands characteristic of the hydrazinium ion ($\text{-NH}_2\text{NH}_2^+$).
- Aromatic C-H Stretching ($3100\text{--}3000\text{ cm}^{-1}$): Sharp, medium intensity bands.
- Aliphatic C-H Stretching ($3000\text{--}2850\text{ cm}^{-1}$): Medium intensity bands from the methylene and methoxy groups.
- Aromatic C=C Bending ($1610, 1510\text{ cm}^{-1}$): Strong bands typical of a para-substituted benzene ring.
- C-O Stretching ($\approx 1250\text{ cm}^{-1}$): A strong band corresponding to the aryl-alkyl ether linkage.

Mass Spectrometry (MS)

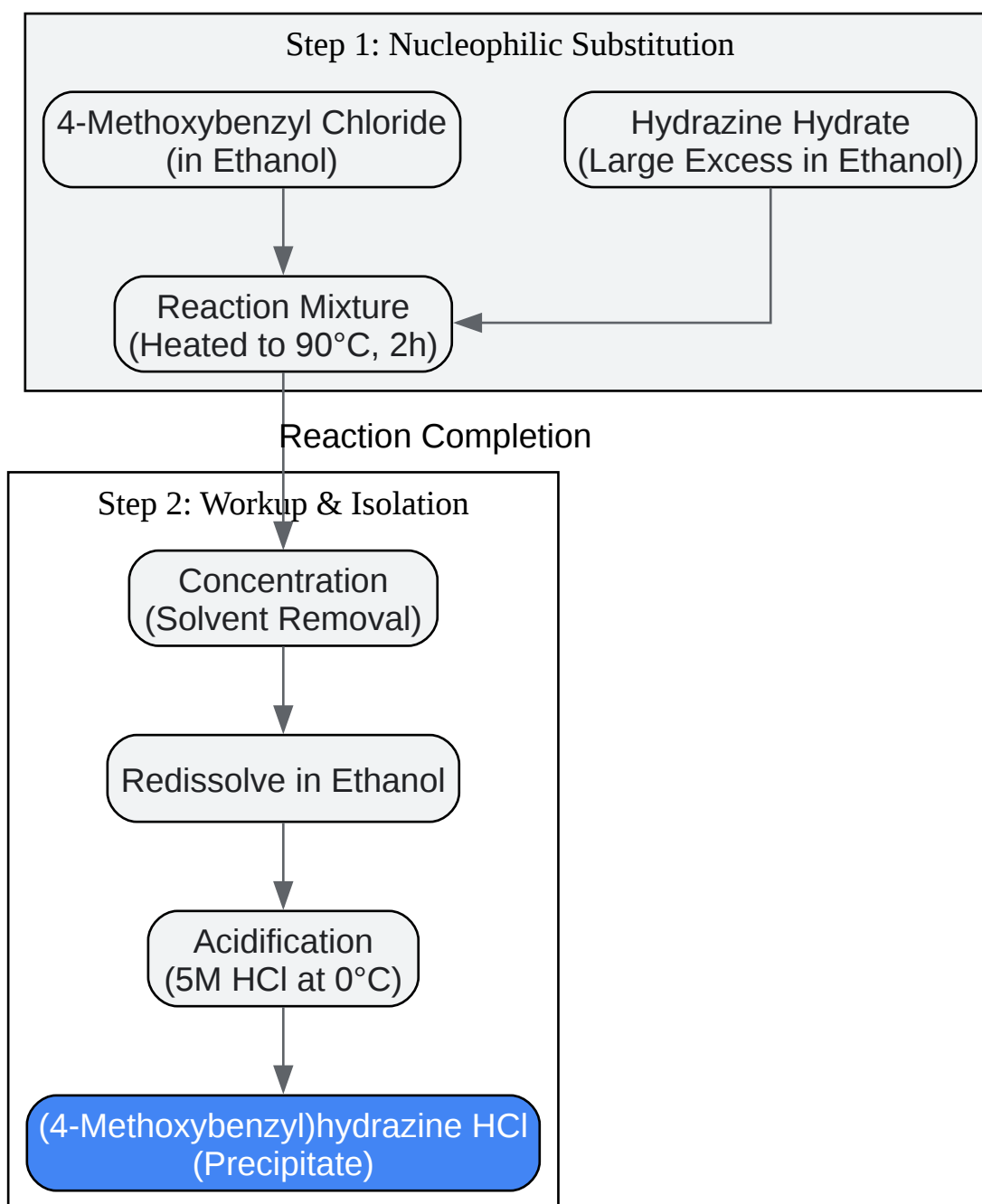
Mass spectrometry analysis confirms the molecular weight of the compound. For the free base ($\text{C}_8\text{H}_{12}\text{N}_2\text{O}$), the expected molecular ion peak $[\text{M}]^+$ would be at m/z 152. The protonated molecule $[\text{M}+\text{H}]^+$ is observed at m/z 153.^[8] A primary fragmentation pathway involves the cleavage of the benzylic C-C bond, which would generate a stable 4-methoxybenzyl cation (tropylium ion equivalent) at m/z 121.

Synthesis and Reaction Chemistry

(4-Methoxybenzyl)hydrazine hydrochloride is synthesized via a nucleophilic substitution reaction. The causality behind this choice is the high reactivity of the benzylic halide starting material and the strong nucleophilicity of hydrazine.

Synthetic Workflow

The synthesis is a robust, two-step process starting from 4-methoxybenzyl chloride and hydrazine hydrate.^[8] The large excess of hydrazine hydrate serves as both the nucleophile and the reaction solvent, driving the reaction to completion and minimizing the formation of bis-substituted byproducts. The final acidification step is crucial for isolating the product as a stable, crystalline hydrochloride salt.



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Caption: Synthesis of (4-Methoxybenzyl)hydrazine HCl.

Detailed Experimental Protocol

This protocol is adapted from a documented synthesis procedure and is intended for execution by qualified chemists.[8]

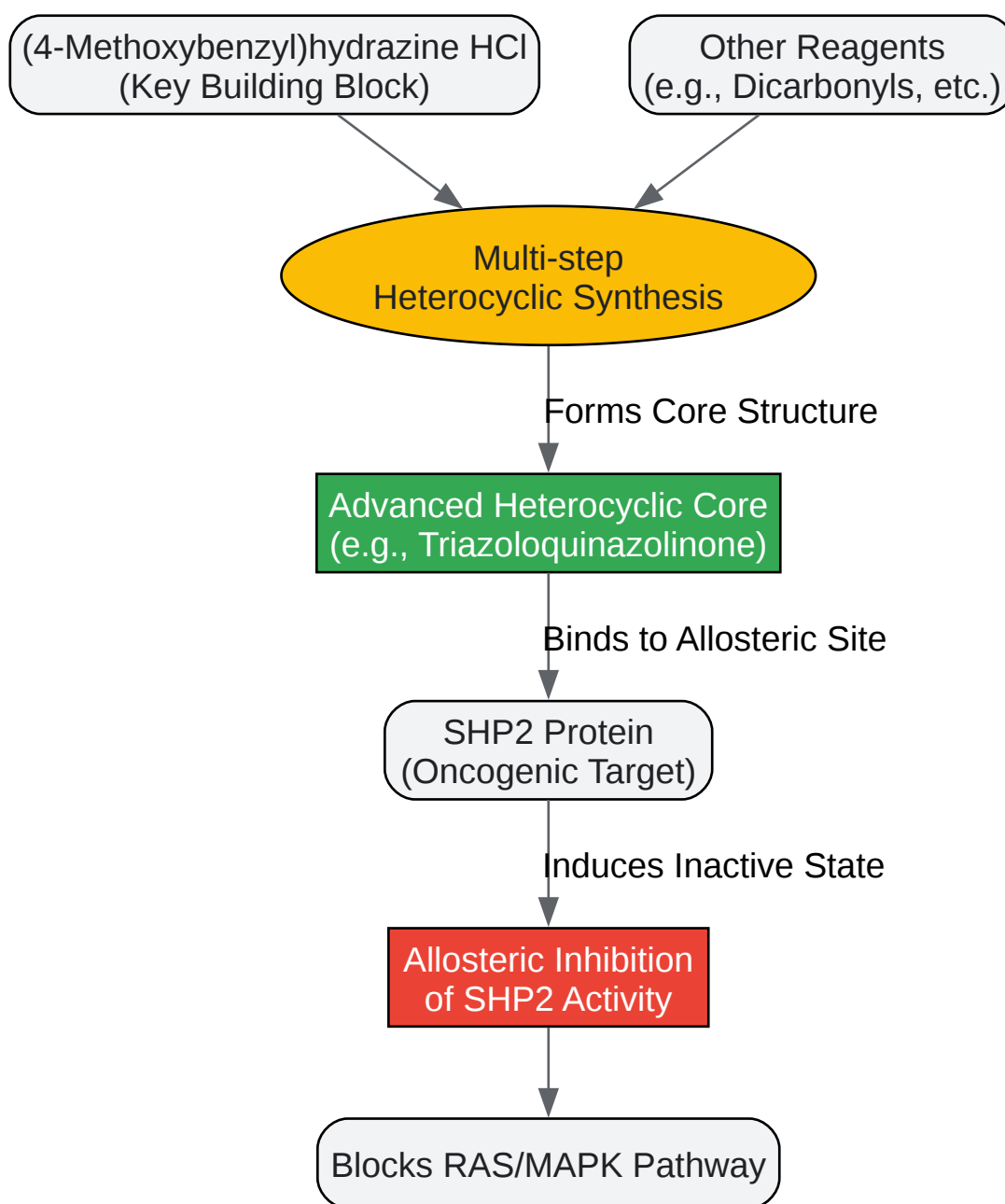
- **Reaction Setup:** To a 500 mL three-necked round bottom flask, add hydrazine hydrate (40 g, 0.80 mol) and anhydrous ethanol (280 mL).
- **Addition of Reagent:** Slowly add a solution of 4-methoxybenzyl chloride (12.5 g, 0.080 mol) in anhydrous ethanol (30 mL) dropwise to the hydrazine mixture at room temperature with stirring.
- **Reaction:** Heat the reaction mixture to 90 °C and maintain stirring for 2 hours. Monitor the reaction for completion using an appropriate method (e.g., TLC).
- **Solvent Removal:** Upon completion, cool the mixture and concentrate it under reduced pressure to remove the ethanol and excess hydrazine hydrate.
- **Redissolution:** Redissolve the resulting residue in anhydrous ethanol (150 mL).
- **Acidification and Precipitation:** Cool the ethanol solution to 0 °C in an ice bath. Slowly add 5 M hydrochloric acid (approx. 120 mL) while stirring. A white solid will precipitate.
- **Isolation:** Collect the precipitated solid by vacuum filtration. Wash the solid with cold ethanol and then diethyl ether to facilitate drying.
- **Drying:** Dry the product under vacuum to yield **(4-Methoxybenzyl)hydrazine hydrochloride** as a solid (reported yield: 72%).^[8]

Applications in Drug Development: A SHP2 Inhibitor Precursor

The primary application of **(4-Methoxybenzyl)hydrazine hydrochloride** in modern drug discovery is as a key building block for heterocyclic derivatives that act as SHP2 inhibitors.^[9]

SHP2 (Src homology 2 domain-containing phosphatase 2) is a non-receptor protein tyrosine phosphatase that is a critical signaling node in the RAS/MAPK pathway.^[11] Hyperactivation of this pathway is a major driver in many human cancers, making SHP2 a high-value oncology target.^[12] Allosteric inhibitors that bind to and stabilize SHP2 in its inactive conformation are currently a major focus of clinical development.^{[11][13]}

The (4-Methoxybenzyl)hydrazine moiety is incorporated into complex heterocyclic scaffolds which then form the core of these potent and selective inhibitors. Its specific structure allows for the precise spatial orientation of the 4-methoxyphenyl group, which can form key interactions (e.g., hydrogen bonds) within the allosteric binding pocket of the SHP2 protein.[14]



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Caption: Role as a precursor for SHP2 inhibitors.

Safety and Handling

(4-Methoxybenzyl)hydrazine hydrochloride is an irritant and is harmful if swallowed, in contact with skin, or inhaled.[4][15]

- GHS Hazard Statements: H302 (Harmful if swallowed), H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation).[4][6][8]
- Personal Protective Equipment (PPE): Handle in a chemical fume hood. Wear appropriate PPE, including safety goggles, a lab coat, and chemical-resistant gloves.
- Handling: Avoid creating dust. As the compound is hygroscopic, store it in a tightly sealed container under an inert atmosphere (e.g., argon or nitrogen) in a cool, dry place.[8][9]
- Disposal: Dispose of waste in accordance with local, state, and federal regulations. Contact a licensed professional waste disposal service.[15]

Conclusion

(4-Methoxybenzyl)hydrazine hydrochloride is a structurally distinct and valuable reagent for advanced organic synthesis. Its key structural feature—the methylene spacer between the hydrazine and phenyl ring—differentiates it from its more common isomer and enables its use in the construction of complex heterocyclic molecules. Its role as a precursor to potent SHP2 inhibitors highlights its importance in modern medicinal chemistry and the development of targeted cancer therapies. A thorough understanding of its structure, properties, and safe handling is essential for its effective application in research and development.

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